

TC-O 9311: Application Notes and Protocols for In Vitro Research

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Compound of Interest

Compound Name: TC-O 9311

Cat. No.: B1682608

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **TC-O 9311**, a potent and selective agonist of the orphan G protein-coupled receptor 139 (GPR139), in in vitro studies.

Introduction

TC-O 9311 is a small molecule agonist of GPR139 with a reported EC₅₀ of 39 nM.^{[1][2][3][4][5]} GPR139 is a G protein-coupled receptor highly expressed in the central nervous system, particularly in the habenula and septum. The activation of GPR139 by **TC-O 9311** has been shown to trigger intracellular calcium mobilization, making it a valuable tool for studying the physiological roles of this receptor. This document outlines the solubility characteristics of **TC-O 9311** and provides a detailed protocol for its preparation and use in cell-based assays.

Solubility of TC-O 9311

TC-O 9311 is a hydrophobic compound with limited solubility in aqueous solutions. The following table summarizes its solubility in common laboratory solvents. It is crucial to use fresh, anhydrous dimethyl sulfoxide (DMSO) for optimal dissolution, as DMSO is hygroscopic and absorbed moisture can reduce the solubility of the compound.

| Solvent | Solubility | Notes |
|---------|--|--|
| DMSO | 11 mg/mL to 125 mg/mL | Vendor-dependent. Use of fresh, anhydrous DMSO is recommended. Sonication or gentle warming (to 37°C) can aid dissolution. |
| Ethanol | Insoluble to sparingly soluble (14 mg/mL reported by one source) | Generally considered insoluble. |
| Water | Insoluble | |
| DMF | 14 mg/mL | - |

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TC-O 9311**, which can be further diluted for use in various in vitro assays.

Materials:

- **TC-O 9311** powder (Molecular Weight: 365.38 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or glass vials
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator

Procedure:

- Weighing the Compound: Accurately weigh 1 mg of **TC-O 9311** powder and transfer it to a sterile amber microcentrifuge tube.
- Calculating Solvent Volume: Calculate the volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / (0.010 \text{ mol/L} * 365.38 \text{ g/mol})) * 1,000,000 \mu\text{L/L} \approx 273.7 \mu\text{L}$
- Dissolution:
 - Add 273.7 μL of anhydrous DMSO to the tube containing the **TC-O 9311** powder.
 - Cap the tube tightly and vortex for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles. If particulates are present, sonicate the tube in a water bath for 5-10 minutes, or until the solution is clear. Gentle warming to 37°C can also be applied.
- Storage:
 - Aliquot the 10 mM stock solution into smaller volumes in sterile, amber tubes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the serial dilution of the 10 mM stock solution to prepare working concentrations for treating cells in culture. It is critical to include a vehicle control in all experiments to account for any effects of the solvent (DMSO) on the cells.

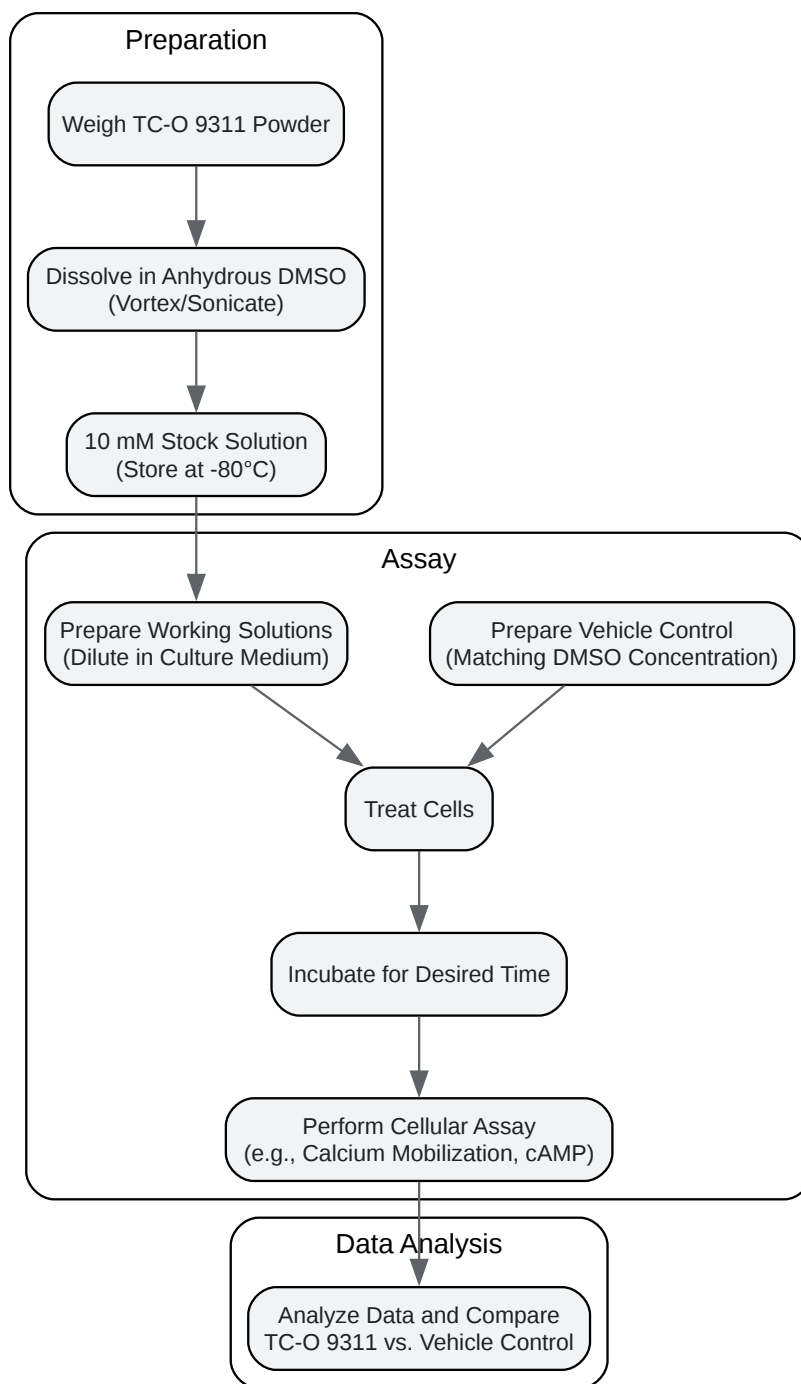
Procedure:

- Intermediate Dilutions: Prepare intermediate dilutions of the 10 mM stock solution in 100% DMSO. For example, to prepare a 1 mM solution, dilute the 10 mM stock 1:10 in DMSO.

- Final Dilution in Cell Culture Medium:
 - On the day of the experiment, prepare the final working concentrations by diluting the intermediate stock or the 10 mM stock solution directly into pre-warmed cell culture medium.
 - Crucially, to avoid precipitation, add the DMSO-based solution to the aqueous cell culture medium dropwise while gently vortexing or swirling the tube.
 - The final concentration of DMSO in the cell culture medium should be kept to a minimum, typically $\leq 0.5\%$, as higher concentrations can be toxic to cells.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the highest concentration of the **TC-O 9311** working solution.
- Treatment of Cells: Replace the existing medium in the cell culture plates with the medium containing the desired concentrations of **TC-O 9311** or the vehicle control.

Experimental Workflow

Experimental Workflow for In Vitro Studies with TC-O 9311

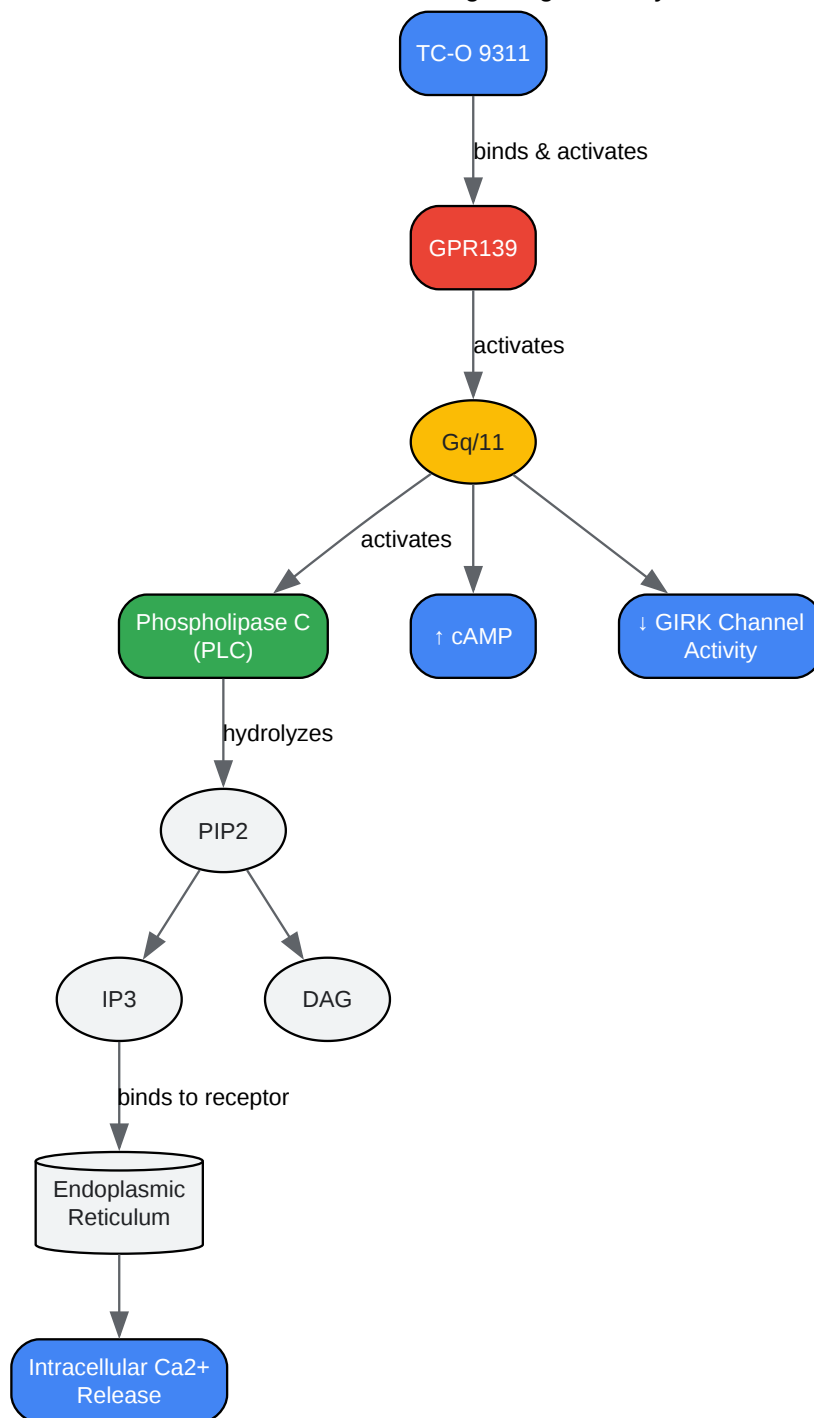
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Caption: Workflow for preparing and using **TC-O 9311** in in vitro experiments.

Mechanism of Action and Signaling Pathway

TC-O 9311 acts as a potent agonist at the GPR139 receptor. GPR139 is known to couple to both Gq/11 and Gi/o families of G proteins. However, the primary downstream signaling cascade initiated by GPR139 activation is mediated through the Gq/11 pathway. This leads to the activation of phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 subsequently binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca^{2+}). This increase in cytosolic Ca^{2+} is a key event in GPR139 signaling and is the basis for the calcium mobilization assays used to characterize agonists like **TC-O 9311**. Additionally, GPR139 activation via the Gq/11 pathway has been shown to stimulate the production of cyclic AMP (cAMP) and inhibit G protein-coupled inwardly rectifying potassium (GIRK) channels.

TC-O 9311 / GPR139 Signaling Pathway

[Click to download full resolution via product page](#)Caption: GPR139 signaling pathway activated by **TC-O 9311**.

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